

physical properties of 1-(5-Bromopyridin-2-yl)ethanol (melting point, boiling point)

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-2-yl)ethanol

Cat. No.: B575126

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Technical Guide: Physicochemical Properties of 1-(5-Bromopyridin-2-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(5-Bromopyridin-2-yl)ethanol is a substituted pyridine derivative of interest in medicinal chemistry and drug development. Its structural features, including the bromine-substituted pyridine ring and the secondary alcohol, make it a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. Notably, related pyridine-containing compounds have been investigated as kinase inhibitors, highlighting the potential utility of this scaffold in drug discovery programs. This technical guide provides an in-depth overview of the known physical properties of **1-(5-Bromopyridin-2-yl)ethanol**, details on the experimental determination of these properties, and a conceptual workflow for its synthesis and potential application.

Physical Properties

The physical properties of a compound are critical for its handling, characterization, and application in synthetic and biological protocols. The available data for **1-(5-Bromopyridin-2-yl)ethanol** is summarized below.

Property	Value	Notes
CAS Number	159533-68-3	
Molecular Formula	C ₇ H ₈ BrNO	
Molecular Weight	202.05 g/mol	
Boiling Point	274.4°C	At 760 mmHg
Melting Point	Not available	Data not found in surveyed literature.

Experimental Protocols

Determination of Boiling Point

While specific experimental details for the determination of the boiling point of **1-(5-Bromopyridin-2-yl)ethanol** are not detailed in the available literature, a standard and widely accepted method for such a determination is the Thiele tube method. This micro-scale technique is suitable for determining the boiling point of small quantities of a liquid.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In the Thiele tube method, a sample is heated, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube and then ceases upon cooling (at which point the liquid is drawn into the capillary) is recorded as the boiling point.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tubes (sealed at one end)
- Sample vial
- Heating mantle or Bunsen burner

- Mineral oil or other suitable heating fluid

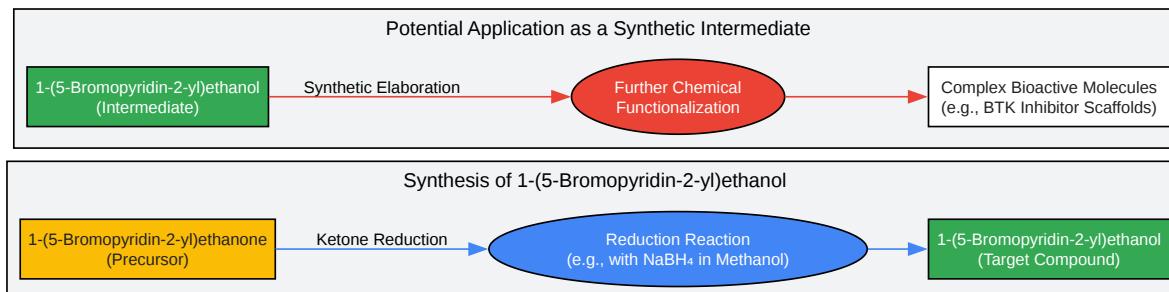
Procedure:

- A small amount of **1-(5-Bromopyridin-2-yl)ethanol** is placed in a small sample vial.
- A capillary tube, sealed at one end, is placed open-end-down into the sample vial.
- The sample vial is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection currents.
- As the temperature rises, air trapped in the capillary tube will expand and be expelled.
- Upon reaching the boiling point of the sample, a continuous stream of vapor bubbles will emerge from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point of the sample.

Synthetic and Application Workflow

1-(5-Bromopyridin-2-yl)ethanol is a valuable intermediate in the synthesis of pharmacologically active compounds. For instance, its precursor, 1-(5-Bromopyridin-2-yl)ethanone, is utilized in the synthesis of inhibitors for enzymes such as Bruton's tyrosine kinase (BTK), which is a key component in B-cell receptor signaling and a target for the treatment of certain cancers and autoimmune diseases.^{[1][2]} The following diagram illustrates a conceptual workflow from the precursor to the target compound and its potential application as a building block for more complex molecules.

Conceptual Workflow: Synthesis and Application of 1-(5-Bromopyridin-2-yl)ethanol

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Caption: Synthesis of **1-(5-Bromopyridin-2-yl)ethanol** and its potential use as an intermediate.

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